

2-Chloro-N,N-dimethylacetamide molecular weight

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Compound of Interest

Compound Name: 2-Chloro-N,N-dimethylacetamide

CAS No.: 2675-89-0

Cat. No.: B142992

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An In-depth Technical Guide to **2-Chloro-N,N-dimethylacetamide**: Properties, Synthesis, and Applications

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Chloro-N,N-dimethylacetamide, a halogenated amide with the molecular formula C_4H_8ClNO , serves as a pivotal reagent and intermediate in modern organic synthesis. Its unique chemical structure, featuring an activated carbon-chlorine bond adjacent to a dimethyl amide functional group, imparts a versatile reactivity profile that is highly valued in the pharmaceutical and agrochemical industries. This guide provides a comprehensive technical overview of its physicochemical properties, established synthesis methodologies, core reactivity principles, and significant applications. By elucidating the mechanistic underpinnings of its utility and providing detailed experimental context, this document aims to equip researchers and development professionals with the critical knowledge required to effectively and safely leverage this compound in their work. The molecular weight of **2-Chloro-N,N-dimethylacetamide** is approximately 121.56 g/mol .^{[1][2]}

Core Physicochemical Properties

A thorough understanding of a reagent's physical and chemical properties is fundamental to its successful application in a laboratory or industrial setting. **2-Chloro-N,N-dimethylacetamide** is a clear, colorless to pale yellow liquid under standard conditions.^[3] Its key properties are summarized in the table below, providing a quantitative basis for experimental design, including solvent selection, reaction temperature control, and purification strategies.

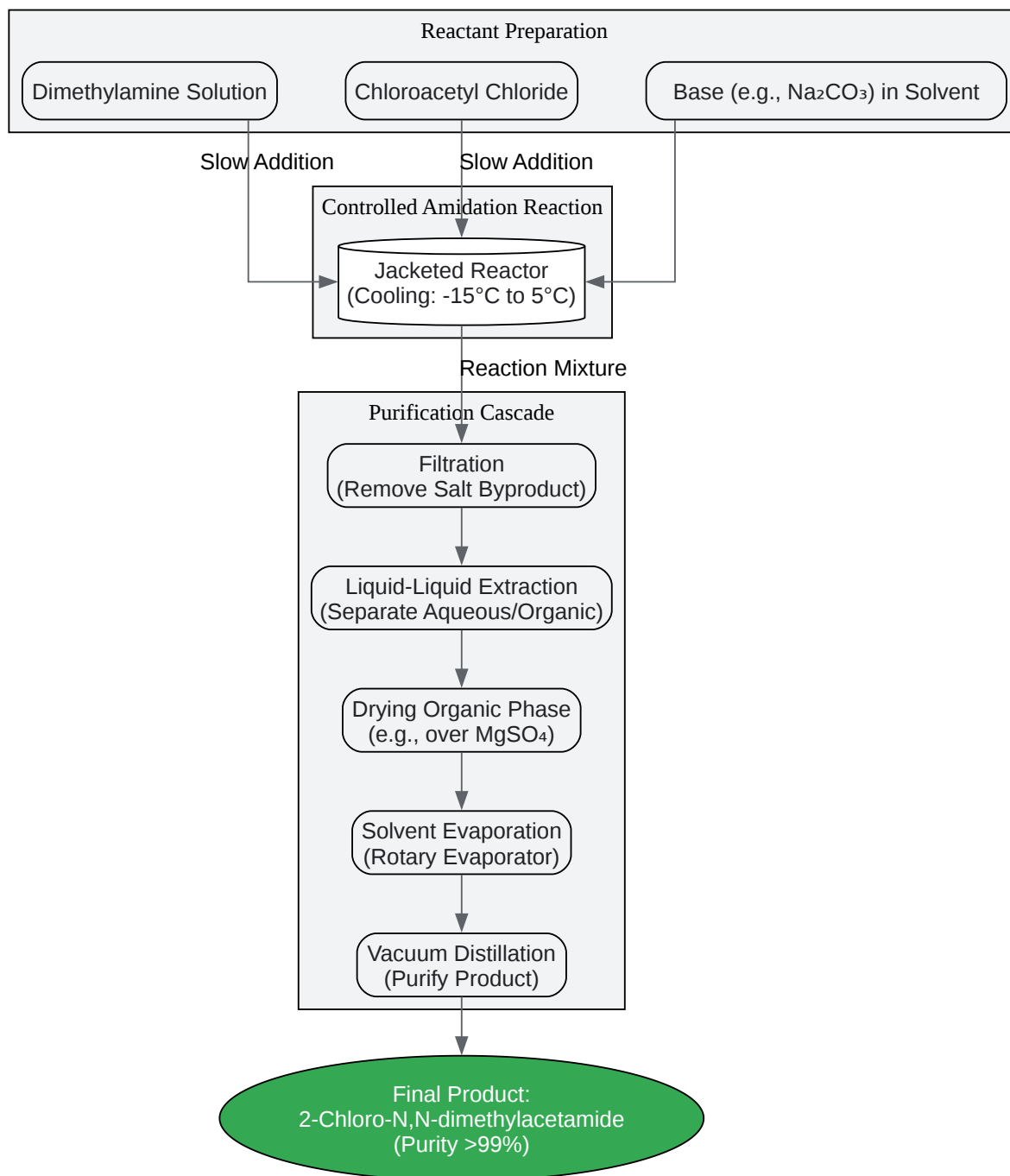
Property	Value	Source(s)
Molecular Weight	121.56 g/mol	PubChem ^[1]
Molecular Formula	C ₄ H ₈ ClNO	PubChem ^[1]
CAS Number	2675-89-0	PubChem ^[1]
Density	1.182 g/mL at 20 °C	Sigma-Aldrich, ChemBK ^[4]
Boiling Point	98-100 °C at 11 mmHg	ChemBK, Apexmol ^{[3][4]}
Melting Point	15-16 °C	ChemBK ^[4]
Flash Point	>110 °C (>230 °F) - Closed Cup	Sigma-Aldrich
Refractive Index	n _{20/D} 1.479	Sigma-Aldrich
Appearance	Clear, colorless to pale yellow liquid	Apexmol ^[3]
Solubility	Miscible with water; slightly soluble in chloroform, hexane, methanol	ChemicalBook, ChemBK ^{[4][5]}

Synthesis and Manufacturing Principles

The industrial and laboratory-scale synthesis of **2-Chloro-N,N-dimethylacetamide** is typically achieved via the amidation of a chloroacetyl derivative with dimethylamine. The most common and direct method involves the reaction of chloroacetyl chloride with dimethylamine.

Causality of Experimental Design: This synthesis route is favored due to the high reactivity of the acid chloride (chloroacetyl chloride) with the nucleophilic amine (dimethylamine). The reaction is highly exothermic and proceeds rapidly. To control the reaction rate and prevent side product formation, it is crucial to manage the temperature, typically by cooling the reaction vessel. An acid scavenger, such as an alkali metal salt (e.g., sodium carbonate or sodium acetate) or an excess of the amine, is required to neutralize the hydrochloric acid byproduct, which would otherwise protonate the unreacted dimethylamine, rendering it non-nucleophilic and halting the reaction.^[6]

A generalized workflow for this synthesis is depicted below.



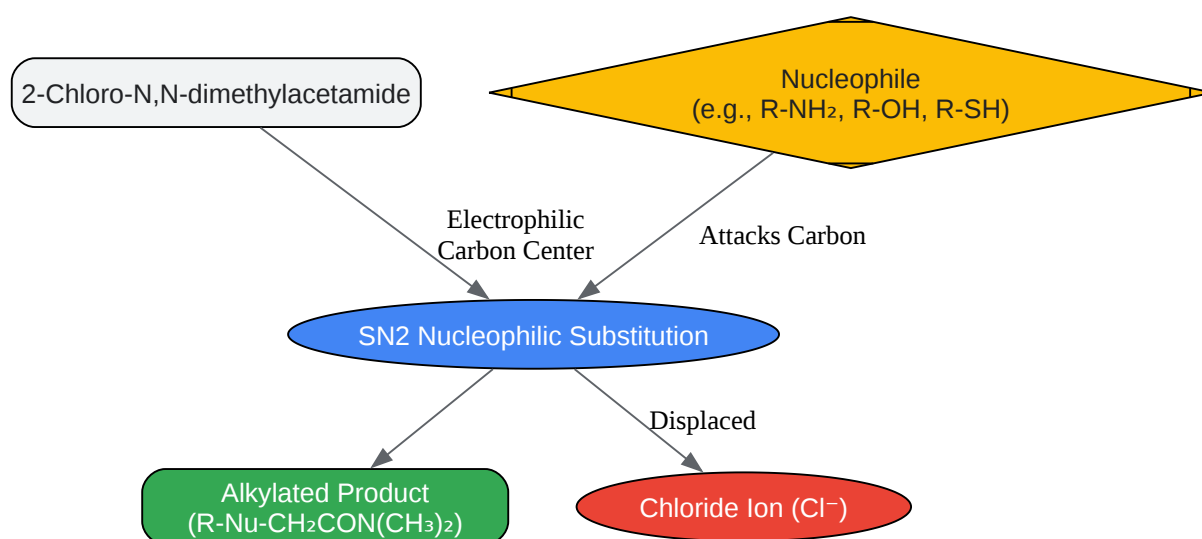
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Caption: Synthesis workflow for **2-Chloro-N,N-dimethylacetamide**.

Chemical Reactivity and Mechanistic Insights

The synthetic utility of **2-Chloro-N,N-dimethylacetamide** stems from its nature as a potent electrophilic alkylating agent. The presence of the chlorine atom makes the adjacent carbon atom susceptible to nucleophilic attack.

Expertise & Experience: The reactivity of the C-Cl bond is significantly enhanced by the adjacent carbonyl group of the amide. This electron-withdrawing group polarizes the C-Cl bond, increasing the partial positive charge on the carbon and making it a more "active" electrophile compared to simple alkyl chlorides like chloroethane. This activation is crucial for its effectiveness in reactions with a wide range of nucleophiles, including amines, alcohols, thiols, and carbanions, enabling the introduction of the $\text{CH}_2\text{CON}(\text{CH}_3)_2$ moiety into target molecules. [3] This transformation is a cornerstone of nucleophilic substitution reactions.[3]



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Caption: Core reactivity pathway of **2-Chloro-N,N-dimethylacetamide**.

Applications in Research and Drug Development

2-Chloro-N,N-dimethylacetamide is a versatile building block in the synthesis of complex organic molecules, particularly active pharmaceutical ingredients (APIs).[3] Its ability to readily alkylate various functional groups makes it an indispensable tool for molecular elaboration and scaffold modification.

Case Study: Synthesis of (S)-Carbinoxamine A notable application is its use as a key intermediate in the synthesis of (S)-carbinoxamine, an antihistamine.[3] In this context, the molecule is used to introduce the N,N-dimethylethanamine side chain, which is critical for the drug's pharmacological activity. The synthesis involves the alkylation of a precursor molecule with **2-Chloro-N,N-dimethylacetamide**, followed by reduction of the amide carbonyl to the corresponding amine.

This highlights a common strategic workflow in drug development: using a stable, reactive handle like **2-Chloro-N,N-dimethylacetamide** to install a functional group that can be further transformed in a subsequent step.

Experimental Protocol: N-Alkylation of an Aniline Derivative

This protocol describes a general, self-validating procedure for the N-alkylation of a primary aromatic amine using **2-Chloro-N,N-dimethylacetamide**.

Trustworthiness: This protocol is designed to be self-validating by incorporating in-process checks (TLC monitoring) and a robust purification sequence. The choice of a non-nucleophilic base is critical to prevent competitive reactions.

Materials:

- Substituted Aniline (1.0 eq)
- **2-Chloro-N,N-dimethylacetamide** (1.1 eq)
- Potassium Carbonate (K_2CO_3), anhydrous (2.5 eq)
- Acetonitrile (CH_3CN), anhydrous
- Ethyl Acetate

- Brine (saturated NaCl solution)
- Magnesium Sulfate (MgSO₄), anhydrous

Step-by-Step Methodology:

- **Reaction Setup:** To a flame-dried round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon), add the substituted aniline (1.0 eq) and anhydrous potassium carbonate (2.5 eq).
- **Solvent Addition:** Add anhydrous acetonitrile to the flask to create a slurry (approx. 0.2 M concentration relative to the aniline).
- **Reagent Addition:** Add **2-Chloro-N,N-dimethylacetamide** (1.1 eq) to the stirring mixture at room temperature.
- **Heating and Monitoring:** Heat the reaction mixture to 60-70 °C. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting aniline spot is no longer visible (typically 4-12 hours). Causality Note: Heating accelerates the rate of this S_N2 reaction, which can be sluggish at room temperature. K₂CO₃ is an effective and economical base that is largely insoluble in acetonitrile, simplifying filtration.
- **Workup - Quenching:** Cool the reaction mixture to room temperature. Filter the solid K₂CO₃ and rinse the solid with a small amount of ethyl acetate.
- **Workup - Extraction:** Concentrate the filtrate under reduced pressure. Redissolve the residue in ethyl acetate and wash with water (2x) and then with brine (1x). This removes any remaining inorganic salts and water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** Purify the resulting crude product by column chromatography on silica gel to yield the pure N-alkylated product.

Safety, Handling, and Disposal

2-Chloro-N,N-dimethylacetamide is a hazardous substance that requires careful handling to minimize risk.

- **Hazard Profile:** The compound is classified as harmful if swallowed, corrosive, and causes serious eye and skin irritation.^{[7][8]} It may also cause respiratory irritation.^[7]
- **Personal Protective Equipment (PPE):** Always handle this chemical inside a certified chemical fume hood. Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and splash-proof safety goggles or a face shield.^{[7][8]}
- **Handling:** Avoid inhalation of vapors and direct contact with skin and eyes.^[7] Ensure containers are kept tightly closed in a dry, cool, and well-ventilated area designated for corrosive materials.^[8]
- **First Aid:**
 - **Skin Contact:** Immediately take off all contaminated clothing and rinse the affected skin area with plenty of water for at least 15 minutes.^[8]
 - **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.^[8]
 - **Inhalation:** Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor immediately.^[8]
- **Disposal:** Dispose of waste material and containers in accordance with local, regional, and national regulations. Waste should be handled as hazardous chemical waste and processed by a licensed disposal company.^{[7][8]}

Conclusion

2-Chloro-N,N-dimethylacetamide is a high-value reagent whose utility is firmly established in the fields of organic synthesis and medicinal chemistry. Its predictable reactivity, driven by an electronically activated C-Cl bond, allows for the efficient installation of the dimethylacetamido moiety, a common structural motif in pharmaceuticals. A comprehensive understanding of its properties, synthesis, and safe handling protocols, as detailed in this guide, is essential for any scientist seeking to exploit its full synthetic potential.

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